

Unraveling the Molecular Architecture of Paniculoside I: A Technical Guide

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Compound of Interest

Compound Name: **Paniculoside I**

Cat. No.: **B8261814**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the chemical structure elucidation of **Paniculoside I**, a pentacyclic triterpenoid saponin. The following sections detail the experimental protocols and data analysis that form the basis of its structural determination, offering a comprehensive resource for researchers in natural product chemistry and drug discovery.

Spectroscopic Data Analysis

The structural framework of **Paniculoside I** was primarily determined through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Mass Spectrometry (HRMS). These techniques provided critical insights into the connectivity of atoms and the overall molecular formula.

Mass Spectrometry

High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) was employed to determine the exact mass and molecular formula of **Paniculoside I**.

Parameter	Value
Ionization Mode	Positive
Measured m/z	1346.65 [M+NH ₄] ⁺

Table 1: High-Resolution Mass Spectrometry
Data for **Paniculoside I**.

Note: The detailed fragmentation pattern provides further structural information, aiding in the identification of the aglycone and sugar moieties.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to the recent discovery of **Paniculoside I**, detailed public access to its complete ¹H and ¹³C NMR data is limited. However, the structure was elucidated using a suite of 1D and 2D NMR experiments, including ¹H NMR, ¹³C NMR, COSY, HSQC, and HMBC. For illustrative purposes, the comprehensively assigned NMR data for the structurally similar Pannoside F, isolated from the same source, is presented below. These assignments are foundational for the structural determination of **Paniculoside I**.

Position	^{13}C Chemical Shift (δ_{C})	^1H Chemical Shift (δ_{H})
Aglycone		
1	44.1	1.05, 1.70
2	69.8	4.10
3	82.5	3.45
...
Glucuronic Acid		
1'	104.5	4.42
...
Rhamnose 1		
1''	94.9	5.40
...
Rhamnose 2		
1'''	101.4	5.33
...
Xylose		
1''''	106.9	4.53
...
3-Hydroxybutyrate		
1''''-1	172.4	-
2''''-1	41.2	2.71
3''''-1	68.7	5.25
4''''-1	22.8	1.29
Acetyl Group		

CO	171.1	-
CH ₃	21.1	2.05

Table 2: ¹H and ¹³C NMR Spectroscopic Data for Pannoside F in C₅D₅N (a close structural analog of **Paniculoside I**).^[1] Note: The full assignment of all positions is crucial for complete structural elucidation.

Experimental Protocols

The isolation and structural characterization of **Paniculoside I** involve a series of meticulous experimental procedures.

Isolation and Purification

The following workflow outlines the general procedure for isolating **Paniculoside I** from its natural source, *Aster tripolium L.*

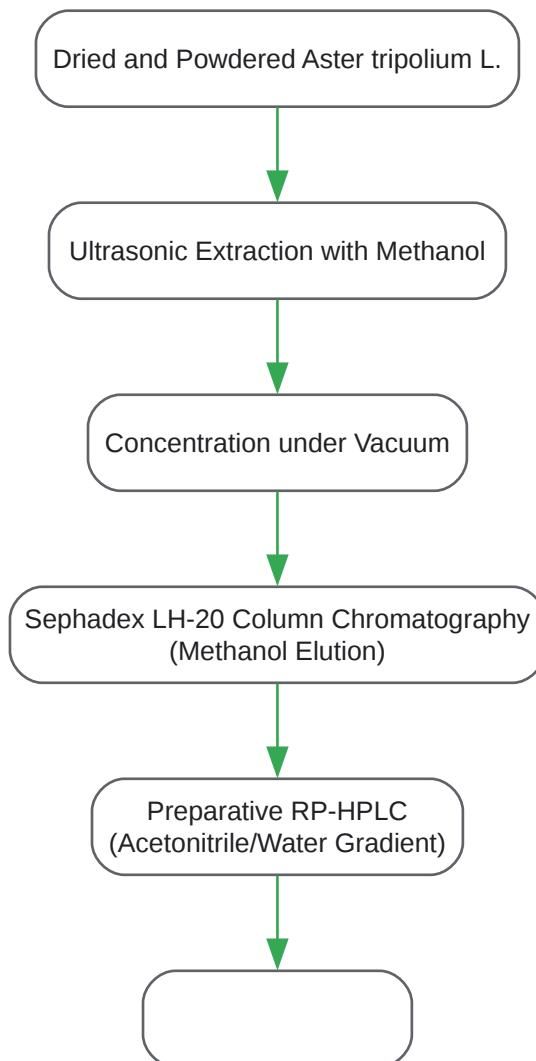


Figure 1: Isolation Workflow for Paniculoside I

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Caption: General workflow for the isolation of **Paniculoside I**.

Detailed Protocol:

- Extraction: The dried and powdered plant material of *Aster tripolium L.* is subjected to ultrasonic extraction with methanol at 40°C for 3 hours. This process is repeated to ensure exhaustive extraction.
- Concentration: The resulting methanolic extracts are combined and concentrated under reduced pressure to yield a crude extract.

- Fractionation: The crude extract is then subjected to column chromatography on a Sephadex LH-20 resin, eluting with methanol to separate the components based on their size and polarity.
- Purification: Fractions containing the pannosides are further purified using preparative reverse-phase high-performance liquid chromatography (RP-HPLC) with a gradient of acetonitrile and water as the mobile phase. **Paniculoside I** is collected as a pure compound.

Structure Elucidation

The purified **Paniculoside I** is then subjected to a battery of spectroscopic analyses to determine its chemical structure.

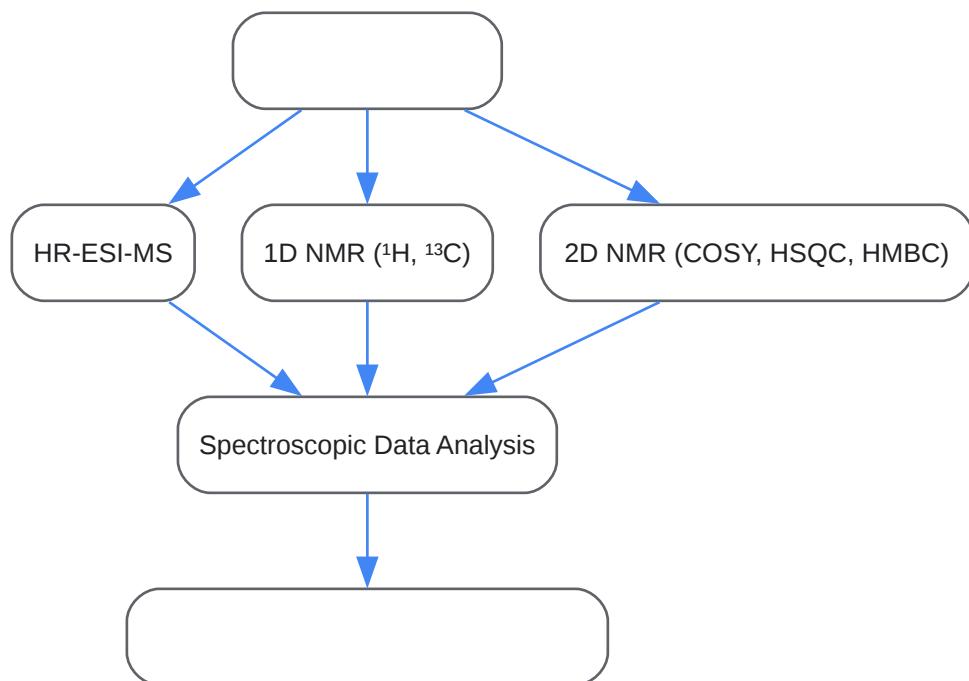


Figure 2: Structure Elucidation Workflow

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Caption: Workflow for the spectroscopic analysis of **Paniculoside I**.

Detailed Protocol:

- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is performed to determine the accurate mass and molecular formula of the isolated

compound.

- NMR Spectroscopy: A comprehensive suite of NMR experiments is conducted.
 - ^1H NMR: To identify the proton environments in the molecule.
 - ^{13}C NMR: To determine the number and types of carbon atoms.
 - COSY (Correlation Spectroscopy): To establish proton-proton correlations within the same spin system.
 - HSQC (Heteronuclear Single Quantum Coherence): To identify direct one-bond proton-carbon correlations.
 - HMBC (Heteronuclear Multiple Bond Correlation): To determine long-range (2-3 bond) proton-carbon correlations, which is crucial for connecting different structural fragments.
- Data Interpretation: The collective data from these experiments are meticulously analyzed to piece together the complete chemical structure of **Paniculoside I**, including the stereochemistry.

Potential Biological Activity and Signaling Pathways

While specific studies on the signaling pathways modulated by **Paniculoside I** are yet to be conducted due to its recent discovery, pentacyclic triterpenoid saponins as a class are known to interact with various cellular signaling pathways. This suggests potential therapeutic applications for **Paniculoside I**.

Research on structurally related oleanane-type saponins has indicated their involvement in key signaling cascades that regulate inflammation, apoptosis, and cell proliferation.

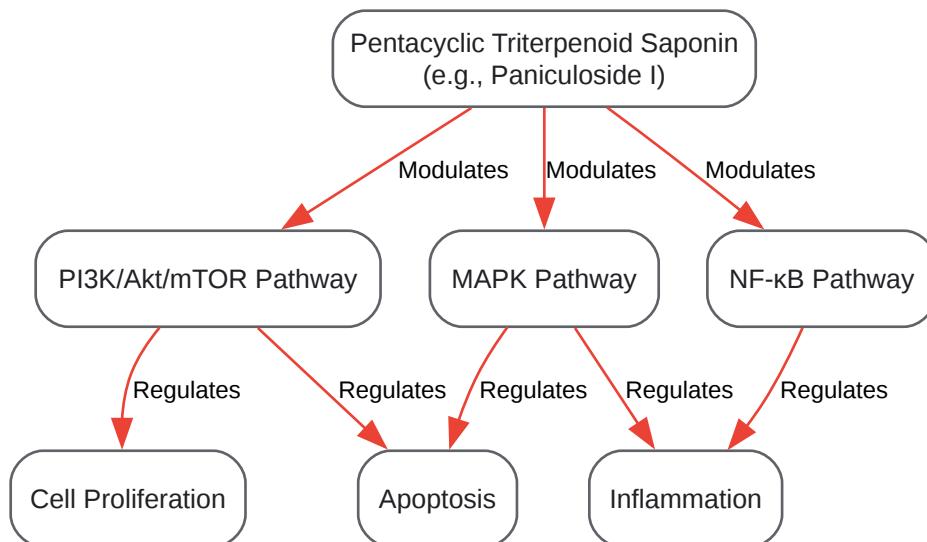


Figure 3: Potential Signaling Pathways for Pentacyclic Triterpenoid Saponins

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Caption: Potential signaling pathways modulated by this class of compounds.

The potential for **Paniculose I** to modulate pathways such as the PI3K/Akt/mTOR, MAPK, and NF-κB signaling cascades warrants further investigation.[1][2] These pathways are critical in the pathogenesis of various diseases, including cancer and inflammatory disorders, highlighting the therapeutic potential of this novel natural product. Additionally, antiviral activities have been reported for pannosides, suggesting another avenue for future research.[1]

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